Synthesis of 1-Butyl-4-nitrobenzene from Butylbenzene: An Application Note and Protocol

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Compound of Interest

Compound Name:	*1-Butyl-4-nitrobenzene*
CAS No.:	*20651-75-6*
Cat. No.:	*B1266289*

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This document provides a comprehensive guide to the synthesis of **1-butyl-4-nitrobenzene** from butylbenzene via electrophilic aromatic substitution. It includes a detailed experimental protocol, a summary of key data, and a visualization of the reaction workflow. This synthesis is a foundational example of nitration, a critical reaction in the production of various chemical intermediates.

Introduction

The nitration of alkylbenzenes is a classic and highly important electrophilic aromatic substitution reaction. The introduction of a nitro group onto an aromatic ring serves as a key step in the synthesis of a wide range of compounds, including pharmaceuticals, dyes, and explosives. The butyl group of butylbenzene is an ortho, para-directing activator, leading to the formation of a mixture of 1-butyl-2-nitrobenzene and **1-butyl-4-nitrobenzene**. Due to steric hindrance, the para isomer is typically the major product. This application note details the procedure for the selective synthesis of the para-isomer, **1-butyl-4-nitrobenzene**.

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Reaction and Mechanism

The reaction proceeds via the generation of a nitronium ion (NO_2^+) from the dehydration of nitric acid by sulfuric acid. The highly electrophilic nitronium ion is then attacked by the electron-rich benzene ring of butylbenzene. The resulting carbocation intermediate, known as a sigma complex or arenium ion, is stabilized by resonance. Subsequent deprotonation by a weak base, such as the bisulfate ion, restores the aromaticity of the ring, yielding the nitrated product.

The butyl group, being an electron-donating group, activates the benzene ring towards electrophilic attack and directs the incoming nitro group to the ortho and para positions.

Experimental Protocol

This protocol is based on established methods for the nitration of alkylbenzenes.

Materials and Reagents:

Reagent	Formula	Molar Mass (g/mol)	Concentration
Butylbenzene	$C_{10}H_{14}$	134.22	-
Nitric Acid	HNO_3	63.01	Concentrated (70%)
Sulfuric Acid	H_2SO_4	98.08	Concentrated (98%)
Dichloromethane	CH_2Cl_2	84.93	-
Sodium Bicarbonate	$NaHCO_3$	84.01	Saturated Solution
Anhydrous Magnesium Sulfate	$MgSO_4$	120.37	-

Equipment:

- Round-bottom flask
- Dropping funnel

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- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography
- NMR spectrometer
- GC-MS instrument

Procedure:

- Preparation of the Nitrating Mixture: In a round-bottom flask cooled in an ice bath, slowly add concentrated sulfuric acid to an equimolar amount of concentrated nitric acid with constant stirring. This mixture should be prepared fresh before use.
- Reaction Setup: To a separate round-bottom flask containing butylbenzene dissolved in a minimal amount of dichloromethane, place a magnetic stir bar and cool the flask in an ice bath.
- Addition of Nitrating Mixture: Slowly add the pre-cooled nitrating mixture dropwise to the stirred solution of butylbenzene over a period of 30-60 minutes. The temperature of the reaction mixture should be maintained below 10°C throughout the addition.
- Reaction: After the addition is complete, continue stirring the mixture in the ice bath for an additional 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Carefully pour the reaction mixture over crushed ice. Transfer the mixture to a separatory funnel.
- Extraction: Extract the product with dichloromethane (3 x 50 mL).

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- Washing: Combine the organic layers and wash sequentially with cold water, saturated sodium bicarbonate solution (until effervescence ceases), and finally with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product, a mixture of ortho and para isomers, can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to isolate the major para-isomer.

Data Presentation

Product Characterization:

Property	Value
Molecular Formula	$C_{10}H_{13}NO_2$[1]
Molecular Weight	179.22 g/mol [1]
Appearance	Pale yellow oil
Boiling Point	145-147 °C at 10 mmHg
^{1}H NMR ($CDCl_3$, 400 MHz) δ (ppm)	8.18 (d, J=8.8 Hz, 2H), 7.35 (d, J=8.8 Hz, 2H), 2.68 (t, J=7.6 Hz, 2H), 1.65 (quint, J=7.6 Hz, 2H), 1.38 (sext, J=7.4 Hz, 2H), 0.94 (t, J=7.4 Hz, 3H)
^{13}C NMR ($CDCl_3$, 100 MHz) δ (ppm)	148.9, 146.8, 129.2, 123.8, 35.8, 33.1, 22.3, 13.9
GC-MS (m/z)	179 (M+), 136, 105, 91, 77

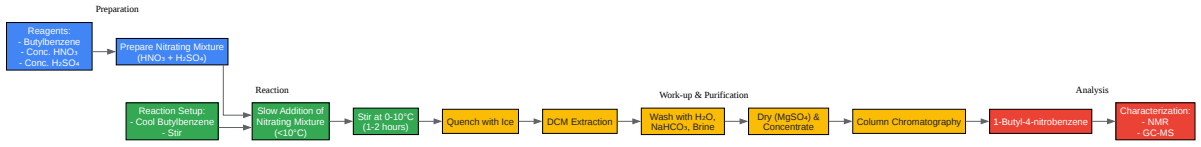
Expected Yield and Isomer Ratio:

While the overall yield can vary depending on reaction conditions, typical yields for the nitration of alkylbenzenes range from 70-90%. The ratio of the para to ortho isomer is influenced by the steric bulk of the alkyl group. For butylbenzene, the para isomer is the major product. The

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precise isomer ratio can be determined by ^{1}H NMR analysis of the crude product mixture before purification.[2]

Experimental Workflow

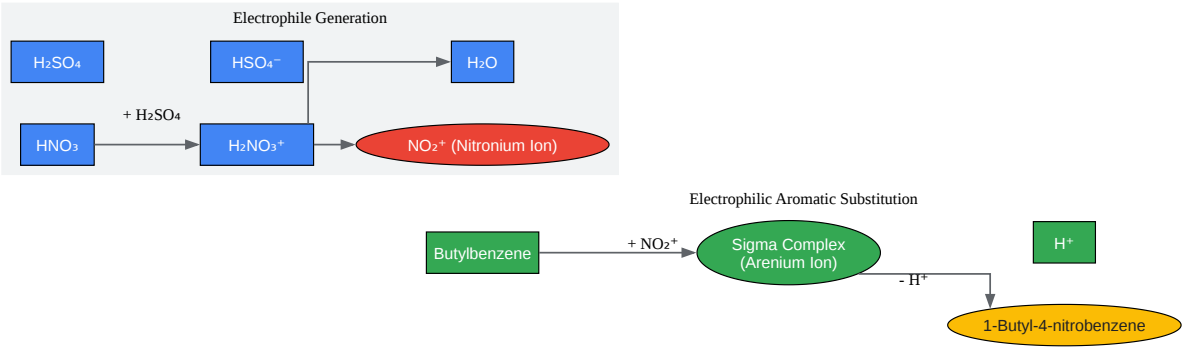


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Caption: Experimental workflow for the synthesis of **1-butyl-4-nitrobenzene**.

Signaling Pathway Diagram

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Caption: Mechanism of electrophilic nitration of butylbenzene.

Conclusion

The synthesis of **1-butyl-4-nitrobenzene** from butylbenzene is a robust and illustrative example of electrophilic aromatic substitution. The provided protocol, when followed with care, should provide the desired product in good yield. The para-isomer is the major product due to the directing effect of the butyl group and steric considerations. This synthesis is a valuable tool for researchers and professionals in the field of organic synthesis and drug development, providing a key intermediate for further chemical transformations.

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References

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